

Technical Guide: 1-Ethyl-1H-Pyrazole-4-Propanoic Acid Derivatives

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Compound of Interest

Compound Name: 2-(1-ethyl-1H-pyrazol-4-yl)propanoic acid

Cat. No.: B13300096

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Chemical Class: Heterocyclic Carboxylic Acids Core Scaffold: 1-Alkyl-1H-pyrazole-4-propanoic acid Primary Application: Medicinal Chemistry (Anti-inflammatory, Kinase Inhibition, TDO2 Inhibition)

Executive Summary

The 1-ethyl-1H-pyrazole-4-propanoic acid scaffold represents a specific subclass of pyrazole derivatives where a three-carbon carboxylic acid chain is attached to the C4 position of the pyrazole ring, while the N1 position is substituted with an ethyl group. This structural arrangement is distinct from N-linked propanoic acids (pyrazole-1-propanoic acid) and confers unique physicochemical properties beneficial for drug design.

This guide analyzes the synthetic accessibility, physicochemical profile, and pharmacological potential of this scaffold. It serves as a critical intermediate in the development of non-steroidal anti-inflammatory drugs (NSAIDs) and novel tryptophan 2,3-dioxygenase (TDO2) inhibitors.

Chemical Structure & Nomenclature

To ensure precision, the structure is defined as follows:

- IUPAC Name: 3-(1-ethyl-1H-pyrazol-4-yl)propanoic acid
- Molecular Formula:
- Molecular Weight: 168.19 g/mol
- Key Features:
 - Pyrazole Ring: Aromatic, 5-membered heterocycle acting as a bioisostere for phenyl or amide groups.
 - C4-Propanoic Acid Tail: Provides a flexible linker ending in a polar carboxylate, essential for hydrogen bonding or salt bridge formation in enzyme active sites.
 - N1-Ethyl Group: Lipophilic handle that improves membrane permeability (LogP modulation) compared to the unsubstituted N-H parent.

Synthetic Methodologies

The synthesis of 1-ethyl-1H-pyrazole-4-propanoic acid derivatives typically follows a convergent route involving the construction of the pyrazole core followed by chain elongation.

Core Synthesis Pathway (The Vilsmeier-Knoevenagel Route)

This robust protocol allows for the generation of the propanoic acid tail from a formyl precursor.

Step 1: N-Alkylation Alkylation of 1H-pyrazole-4-carbaldehyde (or pyrazole) with ethyl iodide using a base (Cs_2CO_3 or NaH) in DMF to install the 1-ethyl group.

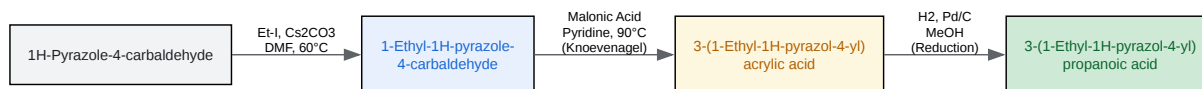
Step 2: Knoevenagel Condensation Reaction of 1-ethyl-1H-pyrazole-4-carbaldehyde with malonic acid in pyridine/piperidine to yield the

-unsaturated acrylic acid intermediate.

Step 3: Catalytic Hydrogenation Reduction of the acrylic acid double bond using Pd/C and H_2 (or transfer hydrogenation) to afford the saturated propanoic acid.

Visualization of Synthesis Pathway

The following diagram illustrates the stepwise conversion from the pyrazole precursor to the final propanoic acid derivative.



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Caption: Stepwise synthesis of 3-(1-ethyl-1H-pyrazol-4-yl)propanoic acid via Knoevenagel condensation.

Physicochemical Properties

Understanding the physical behavior of this scaffold is crucial for formulation and assay development.

Property	Value / Description	Relevance
pKa (Acid)	~4.5 - 4.8 (Carboxyl)	Ionized at physiological pH (7.4), improving solubility.
pKa (Base)	~2.5 (Pyrazole N2)	The pyrazole ring is weakly basic; protonation occurs only at very low pH.
LogP	0.8 - 1.2 (Predicted)	Moderate lipophilicity; good balance for oral bioavailability.
Solubility	High in DMSO, MeOH, EtOH.	Low in water (neutral form); High in water (as Na ⁺ salt).
H-Bond Donors	1 (COOH)	Critical for receptor interaction.
H-Bond Acceptors	3 (N1, N2, COOH)	Facilitates water solubility and target binding.

Experimental Protocol: Synthesis of 3-(1-Ethyl-1H-pyrazol-4-yl)propanoic Acid

Self-validating protocol for laboratory synthesis.

Reagents:

- 1-Ethyl-1H-pyrazole-4-carbaldehyde (1.0 eq)
- Malonic acid (1.5 eq)
- Pyridine (Solvent/Base)[\[1\]](#)
- Piperidine (Catalytic, 0.1 eq)
- 10% Pd/C (Catalyst)
- Hydrogen gas (Balloon)

Procedure:

- Condensation: In a round-bottom flask, dissolve 1-ethyl-1H-pyrazole-4-carbaldehyde (10 mmol) and malonic acid (15 mmol) in pyridine (20 mL). Add piperidine (1 mmol).
- Reflux: Heat the mixture to 90°C for 4–6 hours. Monitor by TLC (SiO₂, 5% MeOH in DCM) until the aldehyde spot disappears.
- Workup 1: Cool to room temperature. Pour into ice-cold HCl (1M) to precipitate the acrylic acid intermediate. Filter, wash with water, and dry.[\[1\]](#)
- Reduction: Dissolve the dried acrylic acid intermediate in Methanol (30 mL). Add 10% Pd/C (10 wt%).
- Hydrogenation: Stir vigorously under a hydrogen atmosphere (balloon pressure) for 12 hours at room temperature.
- Purification: Filter the catalyst through a Celite pad. Concentrate the filtrate under reduced pressure. Recrystallize from Ethyl Acetate/Hexane to yield the title compound as a white

solid.[2]

Validation Check:

- ¹H NMR (DMSO-d₆): Look for the disappearance of vinylic protons (6.5–7.5 ppm) and the appearance of two triplets at ~2.5 ppm and ~2.7 ppm (propanoic chain).
- MS (ESI): Confirm [M+H]⁺ peak at ~169.1.

Pharmacological Applications & SAR

The 1-ethyl-1H-pyrazole-4-propanoic acid moiety acts as a versatile pharmacophore.

Anti-Inflammatory Activity (COX Inhibition)

Derivatives of 3-(pyrazol-4-yl)propanoic acids have shown activity as Cyclooxygenase (COX) inhibitors.

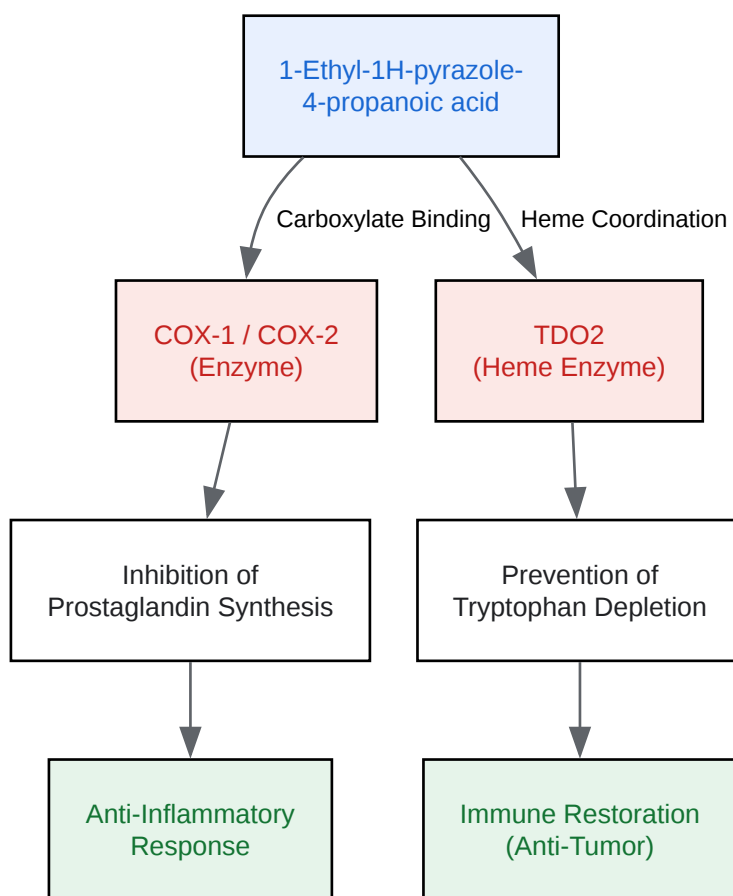
- Mechanism: The carboxylic acid group mimics the arachidonic acid carboxylate, anchoring the molecule in the COX active site (Arg120).
- SAR Insight: The 1-ethyl group fits into the hydrophobic channel. Replacing ethyl with bulkier groups (e.g., phenyl) often increases potency but decreases solubility.

TDO2 Inhibition (Cancer Immunotherapy)

Recent studies identify pyrazole-propanoic acids as inhibitors of Tryptophan 2,3-dioxygenase (TDO2).

- Role: TDO2 overexpression in tumors suppresses the immune response. Inhibitors restore T-cell activity.
- Binding Mode: The pyrazole nitrogen coordinates with the heme iron in the enzyme, while the propanoic acid tail interacts with arginine residues at the active site entrance.

Biological Pathway Interaction



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Caption: Pharmacological targets and downstream effects of pyrazole-propanoic acid derivatives.

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